

2,3-Dihydrosciadopitysin: A Technical Overview of its Properties and Potential Biological Activity

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Compound of Interest

Compound Name: 2,3-Dihydrosciadopitysin

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the biflavonoid **2,3-Dihydrosciadopitysin**, detailing its physicochemical properties and exploring its potential biological activities based on the broader understanding of related biflavonoids. While specific experimental data on **2,3-Dihydrosciadopitysin** remains limited, this document synthesizes available information to support further research and drug development efforts.

Core Physicochemical Data

2,3-Dihydrosciadopitysin is a flavonoid compound that has been isolated from natural sources.^[1] Its fundamental properties are summarized below.

Property	Value	Source
Molecular Formula	C ₃₃ H ₂₆ O ₁₀	[1]
Molecular Weight	582.55 g/mol	[2]
CAS Number	34421-19-7	[1][3]
Appearance	Yellow powder	[1]
Purity	Typically 95% - 99% (commercial preparations)	[1]
Type of Compound	Flavonoid	[1]

Experimental Protocols

Isolation of Biflavonoids from *Metasequoia glyptostroboides*

While a detailed, step-by-step protocol for the specific isolation of **2,3-Dihydrosciadopitysin** is not readily available in English-language literature, a general methodology can be inferred from studies on the phytochemical composition of *Metasequoia glyptostroboides*, from which it was first identified. The following is a generalized protocol for the extraction and isolation of biflavonoids from this plant source.

Objective: To extract and isolate biflavonoids, including **2,3-Dihydrosciadopitysin**, from the leaves of *Metasequoia glyptostroboides*.

Materials and Reagents:

- Dried and powdered leaves of *Metasequoia glyptostroboides*
- Methanol (MeOH)
- Chloroform (CHCl₃)
- n-Hexane
- Ethyl acetate (EtOAc)
- Silica gel for column chromatography
- Sephadex LH-20
- High-Performance Liquid Chromatography (HPLC) system
- Nuclear Magnetic Resonance (NMR) spectrometer
- Mass Spectrometer (MS)

Procedure:

- Extraction:
 - Macerate the dried, powdered leaves of *Metasequoia glyptostroboides* with methanol at room temperature for an extended period (e.g., 72 hours), with periodic agitation.
 - Filter the extract and concentrate it under reduced pressure using a rotary evaporator to yield a crude methanol extract.
- Solvent Partitioning:
 - Suspend the crude methanol extract in a mixture of water and methanol.
 - Perform successive liquid-liquid partitioning with solvents of increasing polarity, such as n-hexane, chloroform, and ethyl acetate, to separate compounds based on their polarity. Biflavonoids are typically enriched in the ethyl acetate fraction.
- Chromatographic Separation:
 - Subject the ethyl acetate fraction to column chromatography on silica gel.
 - Elute the column with a gradient of solvents, typically starting with a non-polar solvent like hexane and gradually increasing the polarity with ethyl acetate and/or methanol.
 - Collect fractions and monitor them using Thin Layer Chromatography (TLC).
 - Pool fractions containing compounds with similar TLC profiles.
- Purification:
 - Further purify the fractions containing the target biflavonoids using Sephadex LH-20 column chromatography, eluting with methanol.
 - Final purification of individual compounds, including **2,3-Dihydrosciadopitysin**, can be achieved using preparative High-Performance Liquid Chromatography (HPLC).
- Structure Elucidation:

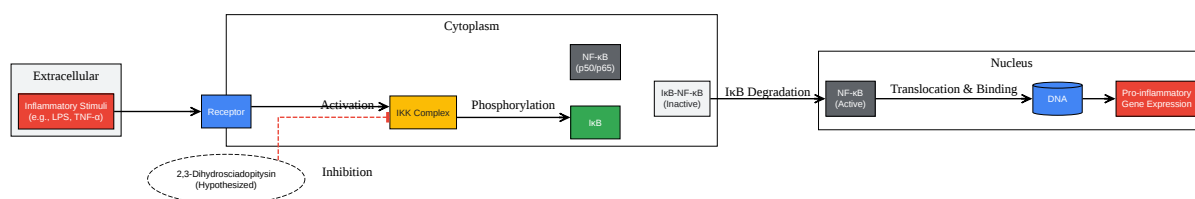
- Identify the purified compounds using spectroscopic methods, including ^1H NMR, ^{13}C NMR, and Mass Spectrometry, and compare the data with published values.[1]

Potential Biological Activities and Signaling Pathways

Direct experimental evidence for the biological activities of **2,3-Dihydrosciadopitysin** is scarce. However, as a member of the biflavonoid class, it is likely to share pharmacological properties with other well-studied biflavonoids. Extracts from *Metasequoia glyptostroboides* have been reported to possess antioxidant, antifungal, anticancer, and anti-amyloidogenic activities.[4][5] Biflavonoids, in general, are known to exert anti-inflammatory and antioxidant effects through the modulation of key signaling pathways.[6][7][8][9][10]

Potential Anti-Inflammatory Mechanism via NF- κ B Pathway Inhibition

Many biflavonoids have been shown to inhibit the NF- κ B (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway, a central regulator of inflammation.[6][8] The hypothetical mechanism by which **2,3-Dihydrosciadopitysin** may exert anti-inflammatory effects is depicted below.



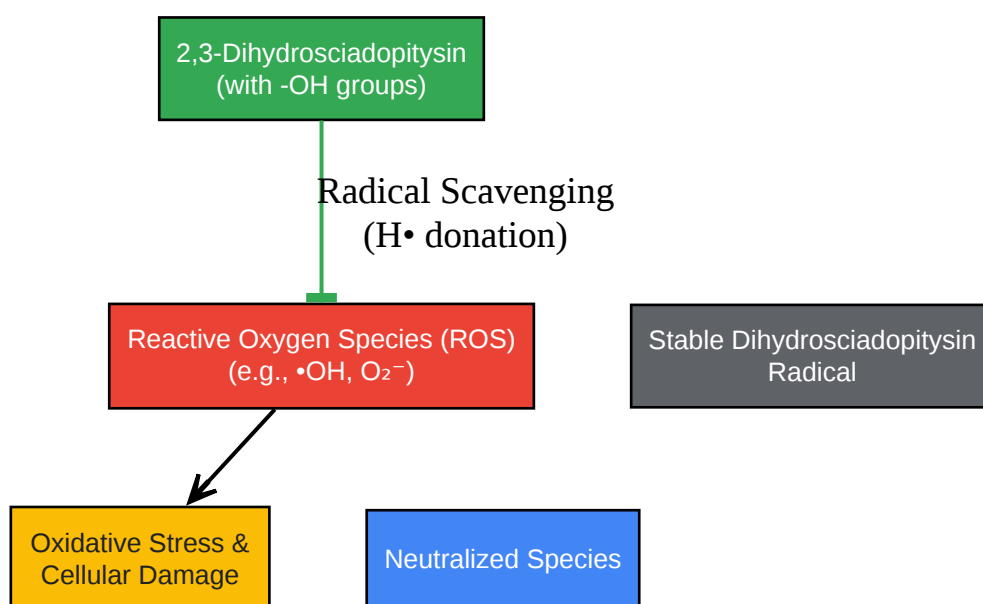
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Caption: Hypothesized Anti-Inflammatory Action of **2,3-Dihydrosciadopitysin**.

This diagram illustrates the potential for **2,3-Dihydrosciadopitysin** to inhibit the IKK complex, thereby preventing the degradation of I κ B and the subsequent translocation of NF- κ B to the nucleus. This would lead to a downregulation of pro-inflammatory gene expression.

Potential Antioxidant Mechanism of Action

Flavonoids are well-known for their antioxidant properties, which can be attributed to their ability to scavenge free radicals and chelate metal ions. The antioxidant mechanism of flavonoids involves donating a hydrogen atom from a hydroxyl group to a free radical, thus neutralizing it.



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Caption: Potential Free Radical Scavenging by **2,3-Dihydrosciadopitysin**.

This workflow demonstrates the potential of **2,3-Dihydrosciadopitysin** to mitigate oxidative stress by directly neutralizing reactive oxygen species through hydrogen atom donation from its hydroxyl groups, a common mechanism for flavonoid antioxidants.

Conclusion

2,3-Dihydrosciadopitysin is a biflavonoid with a defined chemical structure and molecular formula. While detailed experimental data on its biological functions are currently limited, its classification as a biflavonoid and its origin from a medicinally relevant plant, *Metasequoia glyptostroboides*, suggest that it likely possesses anti-inflammatory and antioxidant properties. The proposed mechanisms involving the inhibition of the NF-κB pathway and the scavenging of reactive oxygen species provide a strong rationale for further investigation of **2,3-Dihydrosciadopitysin** as a potential therapeutic agent. This technical guide serves as a foundational resource to encourage and support future research into the specific biological activities and mechanisms of action of this promising natural compound.

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